

A Comprehensive Technical Guide to the Solubility of 2-Aminobenzenesulfonic Acid

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Compound of Interest

Compound Name: 2-Aminobenzenesulfonic acid

Cat. No.: B1677500

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough analysis of the solubility of **2-aminobenzenesulfonic acid** (also known as orthanilic acid) in water and a range of organic solvents. This document is intended to be a critical resource for researchers, chemists, and professionals in the pharmaceutical industry, offering a consolidated source of solubility data, detailed experimental methodologies, and relevant biochemical pathway information.

Quantitative Solubility Data

The solubility of **2-aminobenzenesulfonic acid** is a critical parameter for its application in various chemical syntheses and pharmaceutical formulations. The following tables summarize the available quantitative and qualitative solubility data. It is important to note that there are some discrepancies in the reported values across different sources, which are highlighted for user discretion.

Solubility in Water

The solubility of **2-aminobenzenesulfonic acid** in water is influenced by temperature. While detailed temperature-dependent solubility data is not widely available, existing sources provide a general understanding of its aqueous solubility.

Temperature (°C)	Solubility (g/100 mL)	Observations
22.2	1.0 - 5.0 ^[1]	Described as "soluble" ^[2] . Other sources describe it as "sparingly soluble" ^[3] or "slowly and sparingly soluble" ^[4] .
Hot Water	-	Described as "slightly soluble" ^[5] .

Note: The wide range reported at 22.2 °C suggests that experimental conditions may significantly affect the measured solubility.

Solubility in Organic Solvents

The solubility of **2-aminobenzenesulfonic acid** in organic solvents is varied and, in some cases, subject to conflicting reports. The following table compiles the available data.

Solvent	Temperature (°C)	Solubility	Observations
Dimethyl Sulfoxide (DMSO)	Not Specified	1.7 g/100 mL[6]	Another source reports a higher solubility of 5.0 g/100 mL.
Ethanol	Not Specified	Insoluble[4]	Contradictory reports suggest it may be soluble in alcohols[7]. The 3-amino isomer is reported as "very slightly soluble".
Ethyl Ether	Not Specified	Insoluble[4][5]	
Methanol	Not Specified	-	The 3-amino isomer is reported as "very slightly soluble".
General Organic Solvents	20	0.3565 g/100 mL	This is a general value and may not be representative for all organic solvents.

Note: The conflicting data, particularly for ethanol, underscores the need for application-specific experimental determination of solubility. The zwitterionic nature of **2-aminobenzenesulfonic acid**, possessing both an acidic sulfonic acid group and a basic amino group, contributes to its complex solubility profile.

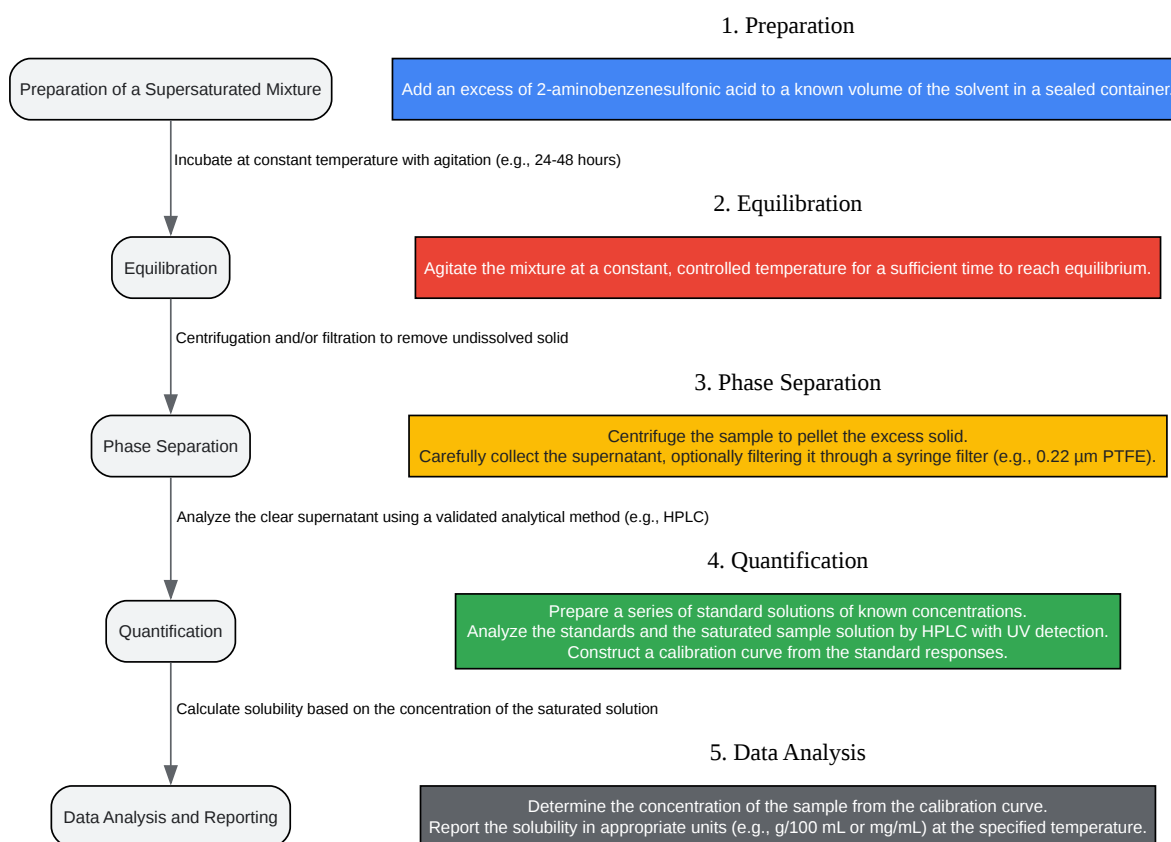
Experimental Protocols for Solubility Determination

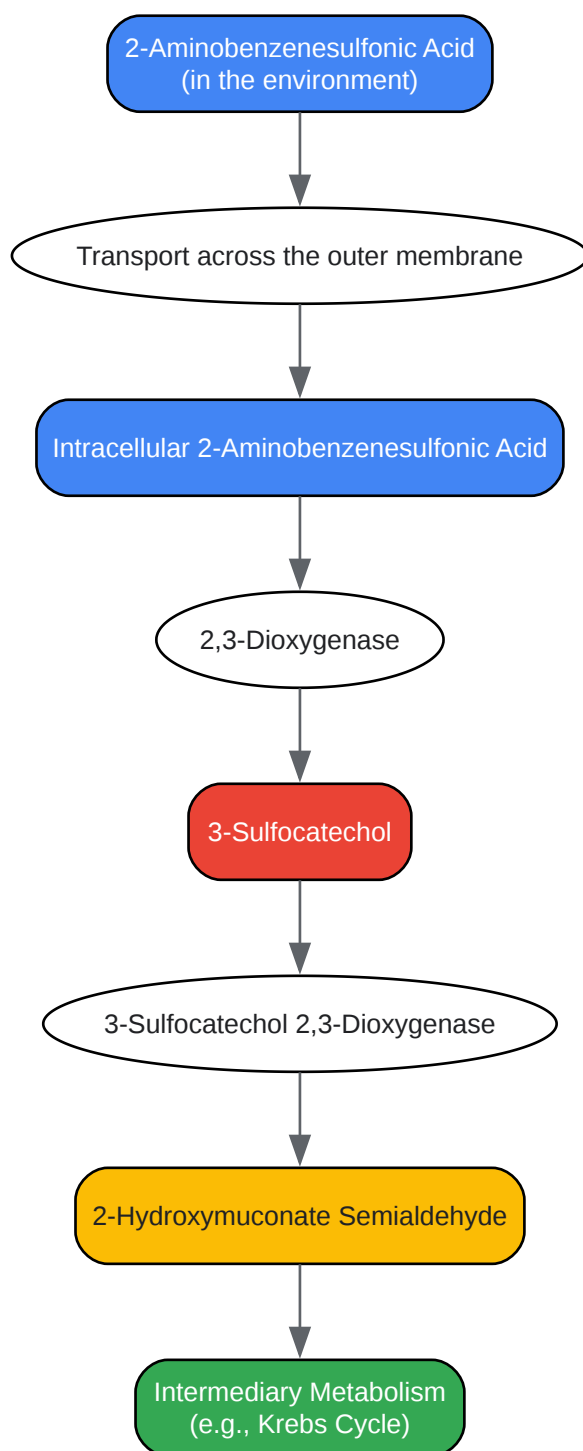
Accurate determination of solubility is crucial for process development and formulation. The following is a detailed methodology for the shake-flask method, a widely accepted technique for determining the equilibrium solubility of a solid compound.

Principle of the Shake-Flask Method

The shake-flask method involves equilibrating an excess amount of the solid solute with a solvent at a constant temperature. The concentration of the solute in the resulting saturated solution is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).

Detailed Experimental Workflow





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